

Technical Guide: Characterization and Synthesis of 3,6-Dimethylphthalic Anhydride

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Compound of Interest

Compound Name: 3,6-Dimethylphthalic anhydride

CAS No.: 5463-50-3

Cat. No.: B186539

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Executive Summary

3,6-Dimethylphthalic anhydride (CAS: 5463-50-3) is a substituted aromatic anhydride characterized by its steric bulk at the ortho positions relative to the carbonyls. This structural feature significantly influences its reactivity in Friedel-Crafts acylations and imidization reactions, making it a valuable scaffold for sterically congested molecular architectures. Accurate thermal characterization is essential, as the melting point serves as a primary indicator of isomeric purity (distinguishing it from the 3,4-dimethyl isomer or the tetrahydro-precursor).

Physicochemical Profile

Property	Specification	Notes
IUPAC Name	4,7-Dimethyl-2-benzofuran-1,3-dione	
CAS Number	5463-50-3	Distinct from 3-methyl (4792-30-7) or tetrahydro- analogs.
Molecular Formula	C ₁₀ H ₈ O ₃	
Molecular Weight	176.17 g/mol	
Melting Point	143 – 145 °C	Primary experimental value [1, 2]. Note: Literature values vary; 195 °C often refers to the corresponding imide or acid derivative.
Appearance	White to pale yellow crystalline solid	Needles when recrystallized from benzene/ethanol.
Solubility	Soluble in CHCl ₃ , Benzene, Acetic Anhydride	Hydrolyzes slowly in water to 3,6-dimethylphthalic acid.



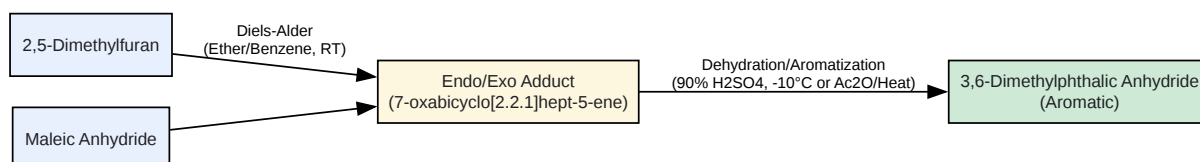
Critical Note on Melting Point: The melting point of 3,6-DMPA is significantly higher than that of unsubstituted phthalic anhydride (131 °C) due to the symmetry and packing efficiency introduced by the methyl groups. Values below 140 °C often indicate contamination with the tetrahydro intermediate (MP ~100–102 °C) or incomplete aromatization.

Synthesis & Purification Logic

The synthesis of 3,6-DMPA classically employs a Diels-Alder cycloaddition followed by an aromatization (dehydration/oxidation) step. This route is preferred over direct oxidation of xylenes due to the difficulty in controlling regioselectivity.

Synthetic Pathway (Diels-Alder Route)[1]

- Cycloaddition: 2,5-Dimethylfuran reacts with Maleic Anhydride to form the exo-oxanorbornene adduct.
- Aromatization: The adduct is dehydrated using a strong acid (H_2SO_4) or dehydrating agent (Ac_2O) to yield the aromatic anhydride.



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Caption: Synthesis of 3,6-DMPA via Diels-Alder cycloaddition and acid-catalyzed aromatization.

Detailed Experimental Protocol

Step 1: Adduct Formation

- Reagents: 2,5-Dimethylfuran (1.0 eq), Maleic Anhydride (1.0 eq), Anhydrous Ether.[1]
- Procedure: Dissolve maleic anhydride in ether. Add 2,5-dimethylfuran slowly. The reaction is exothermic. Let stand at room temperature. The adduct precipitates as a solid.
- Checkpoint: The adduct is thermally unstable and can undergo retro-Diels-Alder; proceed immediately to dehydration or store at -20°C .

Step 2: Aromatization (Newman Method [1])

- Reagents: Adduct, 90% Sulfuric Acid (H_2SO_4).[2]
- Procedure:
 - Cool H_2SO_4 to -10°C (Ice/Salt bath).

- Add the adduct slowly in small portions, maintaining temperature below 0 °C. Exotherm control is critical to prevent charring.
- Stir for 2 hours at 0 °C.
- Pour onto crushed ice. The crude anhydride precipitates.
- Filter and wash with cold water.

Purification (Recrystallization)

To achieve the target melting point (143–145 °C), recrystallization is mandatory to remove the brown tars formed during sulfonation.

- Solvent System: Benzene (historical standard) or Acetic Anhydride (to ensure dryness). Modern green alternatives include Toluene or Ethyl Acetate/Hexane (1:3).
- Protocol:
 - Dissolve crude solid in minimum boiling solvent.
 - Perform hot filtration to remove insoluble carbonaceous material.
 - Allow slow cooling to room temperature, then 4 °C.
 - Collect needles via vacuum filtration.
 - Drying: Dry under vacuum at 50 °C. Avoid high heat in open air to prevent sublimation.

Characterization & Analysis

NMR Spectroscopy

The symmetry of the molecule results in a simplified spectrum.

- ^1H NMR (CDCl_3 , 400 MHz):
 - δ 7.60 ppm (s, 2H): Aromatic protons (H-4, H-5). Singlet due to equivalence.

- δ 2.65 ppm (s, 6H): Methyl protons (CH_3 at C-3, C-6).
- ^{13}C NMR:
 - Expect signals for Carbonyl ($\text{C}=\text{O}$), Quaternary Aromatic (C-3,6), Aromatic CH (C-4,5), and Methyl carbons.

Troubleshooting Impurities

Observation	Likely Cause	Remediation
MP < 130 °C	Presence of Tetrahydro-intermediate.	Incomplete aromatization. Re-treat with H_2SO_4 or recrystallize.
MP > 190 °C	Formation of Imide or Acid derivative.	Check if sample was exposed to ammonia/amines or moisture.
Brown Color	Polymerization of furan.	Recrystallize with activated charcoal.

Applications in Drug Development

3,6-DMPA is a specific precursor for:

- Thalidomide Analogs: Used to synthesize 4,7-dimethyl-substituted thalidomide derivatives to probe steric effects on teratogenicity and anti-angiogenic activity.
- Polyimides: Introduces kinks and steric bulk into polymer backbones, improving solubility and transparency of high-performance polyimides.

References

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